

# 5,6-Dimethoxy-2-isopropenylbenzofuran CAS number and chemical identifiers

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## Compound of Interest

Compound Name: 5,6-Dimethoxy-2-isopropenylbenzofuran

Cat. No.: B158338

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## An In-depth Technical Guide to 5,6-Dimethoxy-2-isopropenylbenzofuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and currently understood biological significance of **5,6-Dimethoxy-2-isopropenylbenzofuran**, a natural product isolated from the roots of *Ligularia stenocephala*. This document is intended to serve as a foundational resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug discovery.

## Core Chemical Identifiers

A precise understanding of the chemical identity of a compound is fundamental to research and development. The following table summarizes the key chemical identifiers for **5,6-Dimethoxy-2-isopropenylbenzofuran**.

| Identifier        | Value   | Source                                  |
|-------------------|---|---|
| CAS Number        | 34293-09-9  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>13</sub> H <sub>14</sub> O <sub>3</sub>    | Inferred from structure                 |
| Molecular Weight  | 218.25 g/mol                                      | Calculated                              |
| IUPAC Name        | 5,6-dimethoxy-2-(prop-1-en-2-yl)benzofuran        | Systematically generated                |
| SMILES            | <chem>COC1=C(OC)C=C2C(=C1)OC=C2C(=C)C</chem>      | Systematically generated                |
| Natural Source    | Roots of Ligularia stenocephala MATSUM. et KOIDZ. | <a href="#">[2]</a> <a href="#">[3]</a> |

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **5,6-Dimethoxy-2-isopropenylbenzofuran** are not extensively reported in publicly available literature. The compound is described as a neutral substance.[\[1\]](#) Commercial suppliers indicate that it is soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

## Synthesis and Characterization

A documented synthesis of **5,6-Dimethoxy-2-isopropenylbenzofuran** provides a viable route for obtaining this compound for research purposes.[\[1\]](#)

### Experimental Protocol: Synthesis of 5,6-Dimethoxy-2-isopropenylbenzofuran[\[1\]](#)

The synthesis involves the reaction of 4,5-Dimethoxy-2-iodophenyl acetate with cuprous isopropenylacetylide in pyridine.

Materials:

- 4,5-Dimethoxy-2-iodophenyl acetate

- Cuprous isopropenylacetylide
- Pyridine
- Diethyl ether
- Celite

#### Procedure:

- A solution of 4,5-Dimethoxy-2-iodophenyl acetate (2.07 g) in pyridine (20 ml) is added to a suspension of cuprous isopropenylacetylide (909 mg) in pyridine (20 ml).
- The mixture is refluxed under a nitrogen atmosphere for 22 hours.
- After cooling, the reaction mixture is diluted with diethyl ether (250 ml) and filtered through Celite.
- The filtrate is washed and dried.
- The solvent is evaporated under reduced pressure to yield a residual oil.

#### Purification:

The resulting oil contains a mixture of the desired benzofuran and an en-yne byproduct.

Separation is achieved by base treatment, which converts the en-yne to a water-soluble salt, allowing for the isolation of the neutral **5,6-Dimethoxy-2-isopropenylbenzofuran**.

#### Characterization:

The structure of the synthesized compound was confirmed by proton magnetic resonance (P.m.r.) spectroscopy. The reported P.m.r. spectrum (in CDCl<sub>3</sub>) shows signals corresponding to the isopropenyl and benzofuran protons.<sup>[1]</sup>

## Biological Activity and Potential Applications

As of the latest available information, there is a significant lack of published research on the specific biological activities of **5,6-Dimethoxy-2-isopropenylbenzofuran**. While the broader

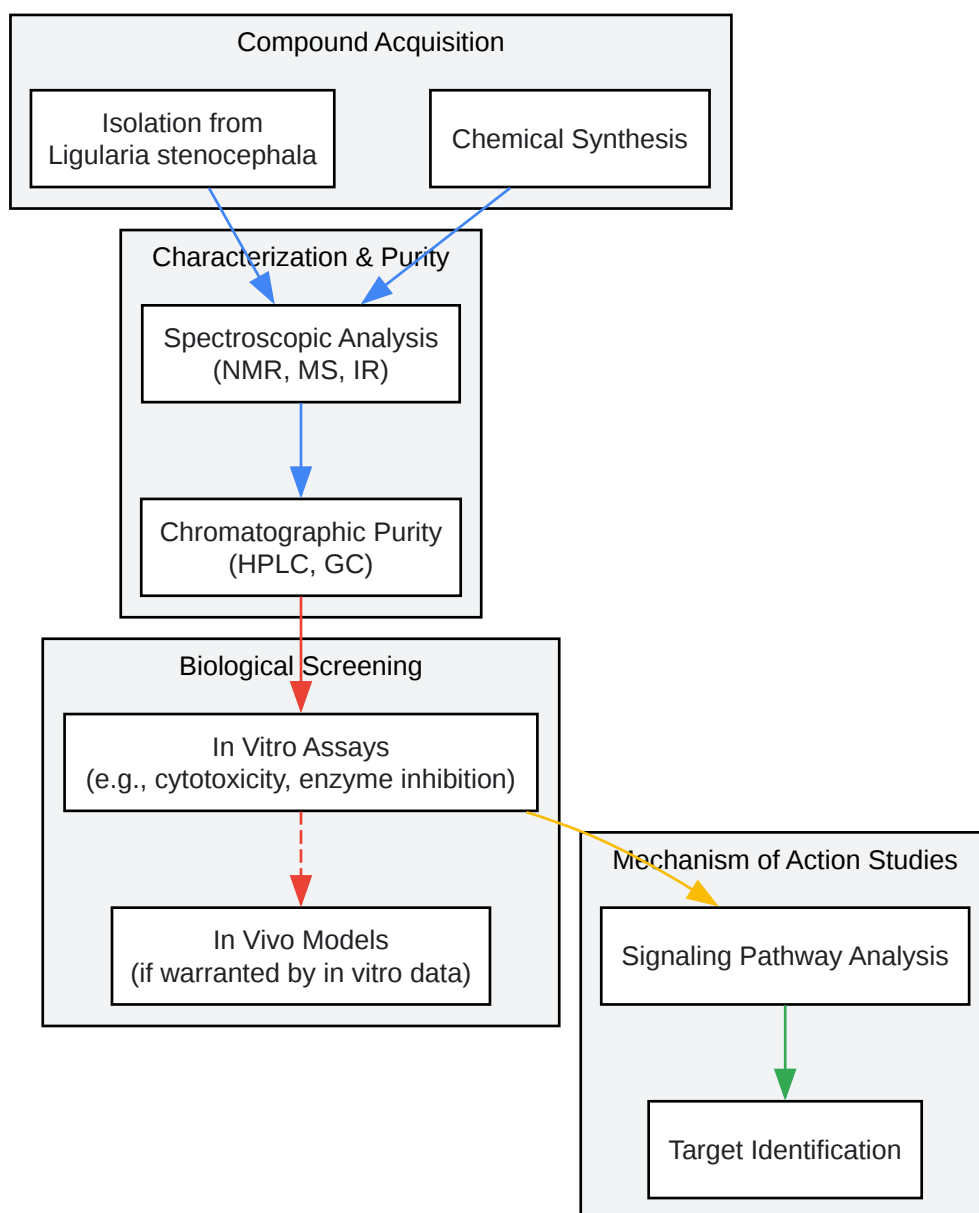
class of benzofurans is known to possess a wide range of pharmacological properties, including antimicrobial, anti-inflammatory, and anticancer activities, specific studies on this particular derivative are not prevalent in the scientific literature.

It is important to distinguish **5,6-Dimethoxy-2-isopropenylbenzofuran** from the structurally similar compound 5,6-Dimethoxyisobenzofuran-1(3H)-one, which has been investigated for its potential anticancer activities, including the induction of apoptosis.[4] Researchers should exercise caution in attributing the biological activities of the latter to the former.

The natural origin of **5,6-Dimethoxy-2-isopropenylbenzofuran** from *Ligularia stenocephala*, a plant used in traditional medicine, suggests that it may possess uninvestigated biological properties.[2][3] Further research is warranted to explore its potential therapeutic applications.

## Logical Workflow for Investigation

The following diagram illustrates a logical workflow for the future investigation of **5,6-Dimethoxy-2-isopropenylbenzofuran**, from initial acquisition to biological screening.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)